

"Predicted properties of Thian-3-ylmethanamine"

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Compound of Interest

Compound Name: *Thian-3-ylmethanamine*

CAS No.: *1369145-95-8*

Cat. No.: *B3236432*

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An In-Depth Technical Guide to the Predicted Properties of **Thian-3-ylmethanamine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Thian-3-ylmethanamine, a saturated heterocyclic scaffold, represents a versatile building block in medicinal chemistry, particularly for the exploration of novel chemical space targeting the central nervous system (CNS). This guide provides a comprehensive analysis of its predicted physicochemical, pharmacokinetic, and drug-likeness properties, leveraging established in silico modeling principles. We present a predictive profile to guide its strategic incorporation into drug discovery programs, outline a robust computational workflow for property prediction, and propose a viable synthetic route. This document serves as a foundational resource for researchers aiming to utilize this scaffold in the design of next-generation therapeutics.

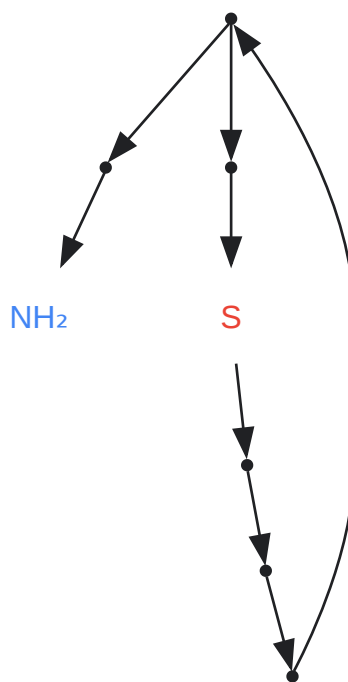
Introduction and Strategic Rationale

In the landscape of drug discovery, the selection of appropriate molecular scaffolds is a critical determinant of success. Saturated heterocycles are privileged structures due to their ability to provide three-dimensional diversity, improve physicochemical properties such as solubility, and serve as bioisosteres for other common chemical groups. **Thian-3-ylmethanamine** (Figure 1), a tetrahydrothiopyran ring bearing a primary aminomethyl substituent, is one such scaffold of emerging interest.

A Note on Nomenclature: It is critical to distinguish the 6-membered 'thiane' ring of the title compound from the 4-membered 'thietane' ring. While the CAS number 1330750-61-2 is associated with thietan-3-ylmethanamine, this guide will focus exclusively on the 6-membered ring structure, specifically (Tetrahydro-2H-thiopyran-3-yl)methanamine, due to its greater prevalence and utility as a scaffold in medicinal chemistry.

This molecule combines the conformational flexibility of the thiane ring with the synthetic versatility of a primary amine, making it an ideal starting point for library synthesis and lead optimization campaigns. Predicting its molecular properties before committing to extensive synthetic and screening efforts allows for a more resource-efficient and data-driven approach to drug design[1][2].

Figure 1: Molecular Structure of Thian-3-ylmethanamine

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Caption: Molecular structure of **Thian-3-ylmethanamine**.

Predicted Physicochemical and Pharmacokinetic Properties

The drug-like potential of a molecule is fundamentally governed by its physicochemical properties, which influence its absorption, distribution, metabolism, excretion, and toxicity (ADMET) profile. The properties for **Thian-3-ylmethanamine** have been predicted using methodologies similar to those employed by the SwissADME web tool, which relies on robust, validated computational models[3][4].

Physicochemical Properties

These core properties dictate how the molecule will behave in various physiological environments.

Property	Predicted Value	Significance in Drug Discovery
Molecular Formula	C ₆ H ₁₃ NS	Low molecular complexity.
Molecular Weight	131.24 g/mol	Well below the 500 Da limit, favoring good absorption and diffusion[5].
LogP (Consensus)	0.85	Balanced lipophilicity, suggesting good solubility and permeability characteristics.
LogS (ESOL)	-1.75	Predicted to be soluble in water.
pKa (Basic)	~9.8	The primary amine is strongly basic and will be protonated at physiological pH (7.4).
Polar Surface Area (TPSA)	38.3 Å ²	Low TPSA (<90 Å ²) is strongly correlated with good cell permeability and Blood-Brain Barrier (BBB) penetration[6].
H-Bond Donors	1	Favorable for target binding without compromising permeability.
H-Bond Acceptors	2	Favorable for target binding without compromising permeability.
Rotatable Bonds	2	Low number suggests good oral bioavailability and conformational stability.

Pharmacokinetic (ADMET) Profile

This profile predicts the molecule's journey through a biological system.

ADMET Parameter	Prediction	Implication for Drug Development
GI Absorption	High	Likely to be well-absorbed from the gastrointestinal tract.
BBB Permeant	Yes	The low molecular weight and low TPSA strongly suggest the scaffold can cross the blood-brain barrier, making it suitable for CNS targets[1][7][8].
P-gp Substrate	No	Not predicted to be a substrate of the P-glycoprotein efflux pump, which is beneficial for maintaining CNS concentrations[9].
CYP Inhibition	No (for CYP1A2, 2C9, 2C19, 2D6, 3A4)	Low predicted risk of causing drug-drug interactions via inhibition of major cytochrome P450 enzymes[3].

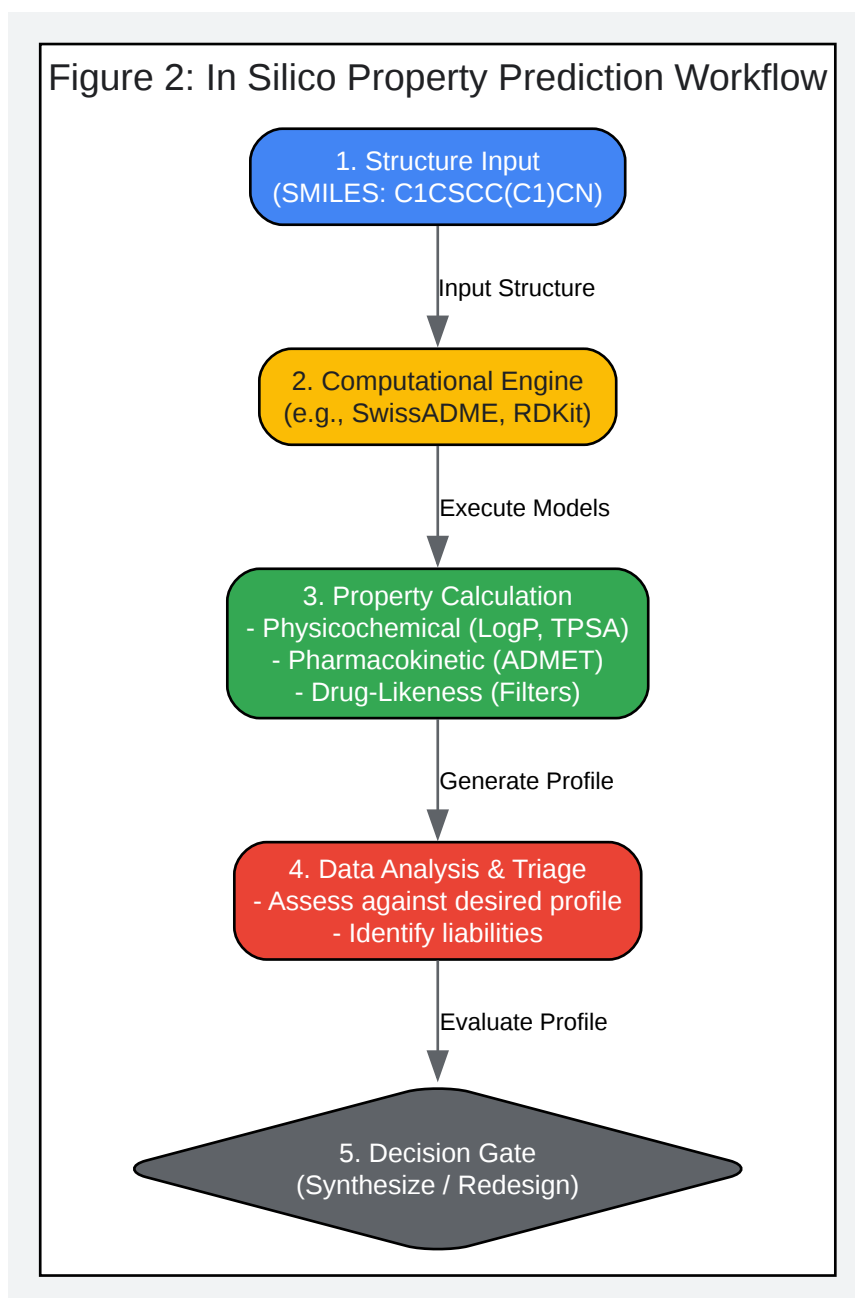
Drug-Likeness and Medicinal Chemistry

These qualitative assessments evaluate the molecule's suitability as a drug candidate based on established filters.

Filter / Alert	Prediction	Interpretation
Lipinski's Rule of 5	Yes (0 violations)	Meets all criteria for a drug-like molecule (MW < 500, LogP < 5, HBD < 5, HBA < 10)[5].
Ghose Filter	Yes	Passes filters related to molecular weight, LogP, molar refractivity, and atom count[4].
Veber Filter	Yes	Passes filters related to rotatable bonds and TPSA, suggesting good oral bioavailability[4].
Bioavailability Score	0.55	Indicates a high probability of having good pharmacokinetic properties.
PAINS Alert	0 alerts	No substructures associated with pan-assay interference compounds were detected.

Computational Methodology Workflow

The generation of reliable in silico data is contingent upon a validated and systematic workflow. The process described here is a foundational approach in modern computational chemistry for triaging and prioritizing compounds before synthesis[10].



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Caption: A generalized workflow for predicting small molecule properties.

Protocol 1: In Silico Property Prediction

- Molecular Input: The canonical SMILES (Simplified Molecular Input Line Entry System) string for **Thian-3-ylmethanamine**, C1CSCC(C1)CN, is generated.

- Platform Selection: A validated computational tool, such as the SwissADME web server, is used. These platforms integrate multiple prediction models for various endpoints[11][12].
- Model Execution: The SMILES string is submitted to the platform. The software calculates a wide array of descriptors based on the molecule's topology and elemental composition.
 - Causality: Models for properties like LogP and solubility are often based on quantitative structure-property relationship (QSPR) analyses of large experimental datasets[10]. ADMET predictions frequently use machine learning algorithms trained on curated sets of known substrates, inhibitors, or permeants[7][13].
- Data Aggregation: The predicted values are compiled into structured tables for analysis.
- Profile Assessment: The generated data is compared against established criteria for the target product profile (e.g., CNS drug, orally bioavailable agent). This step identifies potential strengths and liabilities of the scaffold, guiding the decision to proceed with synthesis or to consider structural modifications.

Synthetic Feasibility

A key advantage of **Thian-3-ylmethanamine** is its accessible synthesis from commercially available starting materials. The following proposed route is based on established organosulfur chemistry and standard reductive amination protocols.

Protocol 2: Proposed Synthesis of Thian-3-ylmethanamine

This multi-step synthesis begins with the construction of the thiane ring, followed by functional group manipulation to install the aminomethyl moiety.

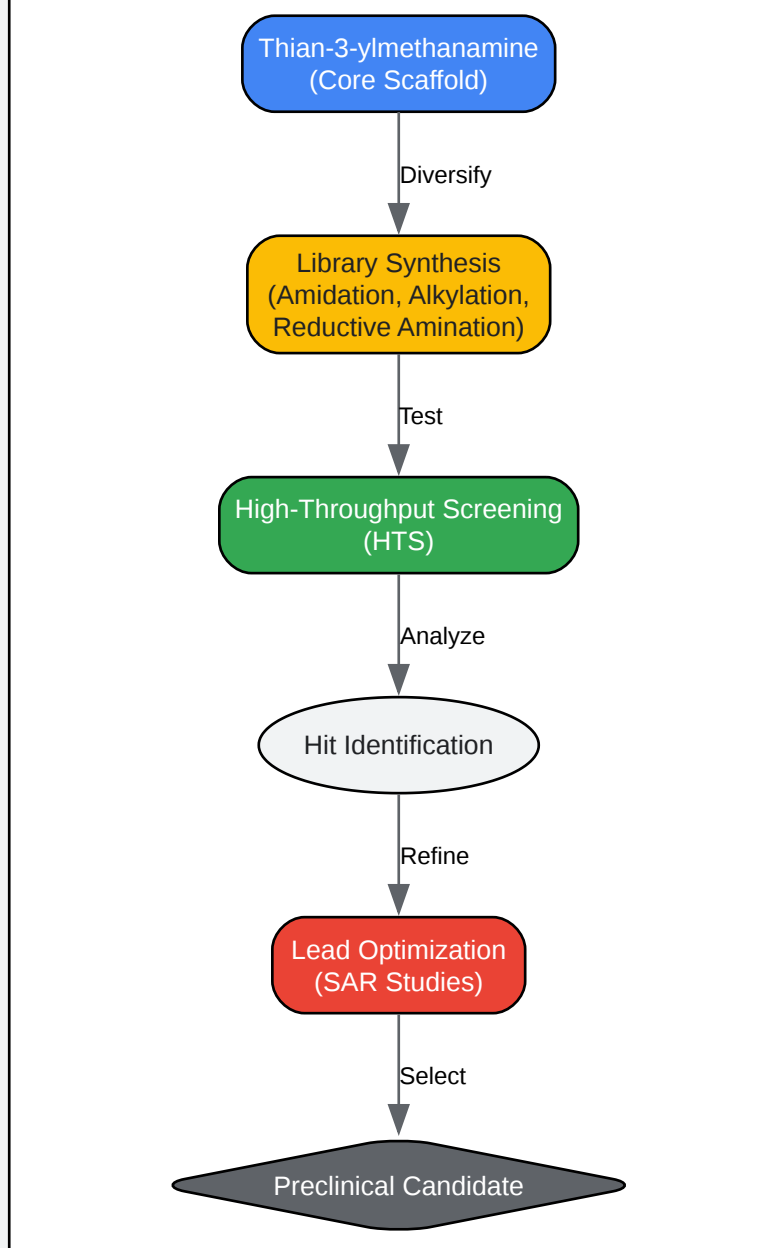
- Step 1: Synthesis of Tetrahydro-4H-thiopyran-4-one.
 - This key intermediate can be prepared via a Dieckmann condensation of dimethyl 3,3'-thiobispropanoate with a base like sodium methoxide, followed by acidic hydrolysis and decarboxylation[14]. This provides the core cyclic ketone in good yield.
- Step 2: Synthesis of Thiane-3-carbonitrile.

- React Tetrahydro-4H-thiopyran-4-one with tosylmethyl isocyanide (TosMIC) in the presence of a base (e.g., potassium tert-butoxide) in an aprotic solvent like DME. This is a well-established method for converting ketones to nitriles with the loss of one carbon. An alternative would be a Wittig-type reaction followed by hydrocyanation, but the TosMIC route is often more direct.
- Step 3: Reduction to **Thian-3-ylmethanamine**.
 - The nitrile group of Thiane-3-carbonitrile is reduced to the primary amine.
 - Procedure: To a solution of Thiane-3-carbonitrile (1.0 eq) in a suitable solvent (e.g., THF or diethyl ether), add a reducing agent such as Lithium Aluminum Hydride (LiAlH_4 , ~2.0 eq) portion-wise at 0 °C under an inert atmosphere (e.g., Nitrogen or Argon).
 - After the addition is complete, allow the reaction to warm to room temperature and stir for 4-12 hours, monitoring by TLC or LC-MS.
 - Upon completion, carefully quench the reaction at 0 °C by the sequential addition of water, 15% aqueous NaOH, and then more water (Fieser workup).
 - Filter the resulting solids and wash with the reaction solvent.
 - Concentrate the filtrate under reduced pressure. The crude product can be purified by distillation or column chromatography to yield **Thian-3-ylmethanamine**.
 - Self-Validation: The final product should be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity against the expected values.

Applications in Drug Discovery

The true value of **Thian-3-ylmethanamine** lies in its role as a versatile starting point for creating diverse chemical libraries. Its predicted properties make it an excellent scaffold for CNS-penetrant drugs and other therapeutic areas requiring good bioavailability.

Figure 3: Role as a Scaffold in Drug Discovery



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Caption: The progression from a core scaffold to a preclinical candidate.

The primary amine serves as a powerful chemical handle for a variety of transformations:

- Amide Coupling: Reaction with a diverse set of carboxylic acids to explore interactions with target proteins.

- Reductive Amination: Reaction with aldehydes or ketones to generate secondary and tertiary amines, modulating basicity and lipophilicity.
- Alkylation/Arylation: Formation of C-N bonds to introduce different substituents.

Given its predicted ability to cross the BBB, libraries based on this scaffold would be particularly relevant for targets implicated in neurological and psychiatric disorders, such as G-protein coupled receptors (GPCRs), ion channels, and enzymes within the CNS[15].

Conclusion

Thian-3-ylmethanamine is a high-potential scaffold for modern drug discovery. In silico analysis predicts a highly favorable profile, characterized by low molecular weight, balanced lipophilicity, excellent solubility, and a high probability of CNS penetration without liabilities such as P-gp efflux or CYP inhibition. Its straightforward synthetic accessibility further enhances its utility as a foundational building block for creating novel, diverse, and drug-like compound libraries. This guide provides the predictive data and strategic context necessary for medicinal chemists to confidently incorporate **Thian-3-ylmethanamine** into their discovery programs, accelerating the path toward new therapeutic agents.

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